A Technical Guide to Deacetyl Iodixanol: Characterization and Analytical Control

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Compound of Interest	
Compound Name:	*Deacetyl Iodixanol*
CAS No.:	*171897-74-8*
Cat. No.:	*B125903*

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This guide provides an in-depth technical overview of **Deacetyl Iodixanol**, a critical related compound of the X-ray contrast agent Iodixanol. Designed for researchers, scientists, and drug development professionals, this document outlines the essential physicochemical properties, analytical methodologies, and the strategic importance of this molecule in ensuring the quality and safety of Iodixanol-based pharmaceutical products.

Introduction: The Significance of **Deacetyl Iodixanol**

Iodixanol is a widely used non-ionic, dimeric, iodinated contrast agent that is essential for modern diagnostic imaging procedures.[1][2] Its safety and efficacy are paramount, necessitating stringent control over its purity profile. During the multi-step synthesis and subsequent storage of Iodixanol, various related compounds or impurities can arise.[3][4]

Deacetyl Iodixanol, also known as Iodixanol Impurity C or USP Iodixanol Related Compound C, is a significant process-related impurity and potential degradation product.[5][6] It is structurally similar to the parent molecule but lacks one of the N-acetyl groups. The presence of this and other impurities, even in minute quantities, can impact the drug product's stability, safety, and efficacy. Therefore, the precise identification, quantification, and control of **Deacetyl**

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Iodixanol are critical regulatory and quality control requirements in the pharmaceutical manufacturing of Iodixanol.[7] This guide serves as a technical resource for understanding and managing this key impurity.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Deacetyl Iodixanol** is the foundation for developing robust analytical methods and purification strategies. Key identifiers and properties are summarized below.

Property	Value	Source(s)
Chemical Name	5-[Acetyl[3-[[3,5-bis[[(2,3-dihydroxypropyl)amino]carbonyl]-2,4,6-triiodophenyl]amino]-2-hydroxypropyl]amino]-N,N'-bis(2,3-dihydroxypropyl)-2,4,6-triiodo-1,3-benzenedicarboxamide	[6][8]
Synonyms	Desacetyl Iodixanol, Iodixanol impurity C, USP Iodixanol Related Compound C, Monodeacetyliodixanol	[6][9][10]
CAS Number	171897-74-8	[5][6][8][9][10]
Molecular Formula	$C_{33}H_{42}I_6N_6O_{14}$	[5][6][9][10]
Molecular Weight	1508.15 g/mol	[5][8]
Predicted Density	2.344 ± 0.06 g/cm³	[8]
Predicted Boiling Point	1197.2 ± 65.0 °C	[8]
Storage Temperature	2-8°C	[8]

Role in Pharmaceutical Quality Control

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Deacetyl Iodixanol serves as a critical reference standard in the quality control (QC) of Iodixanol drug substance and drug product. Its primary application is in the validation and execution of analytical methods designed to ensure the purity of Iodixanol.

Causality in Method Development: The structural similarity between Iodixanol and **Deacetyl Iodixanol** presents a significant analytical challenge. Chromatographic methods must possess sufficient selectivity to resolve **Deacetyl Iodixanol** from the main Iodixanol peak and other related impurities. The development of such methods is a trust-building exercise in pharmaceutical science; a validated method proves its capability to reliably detect and quantify this specific impurity, ensuring that each batch of the final drug product meets the stringent purity criteria set by regulatory bodies like the USP (United States Pharmacopeia).[7][11]

The workflow for managing such an impurity is a self-validating system, beginning with the synthesis of the pure impurity standard and culminating in its use for routine batch release testing.

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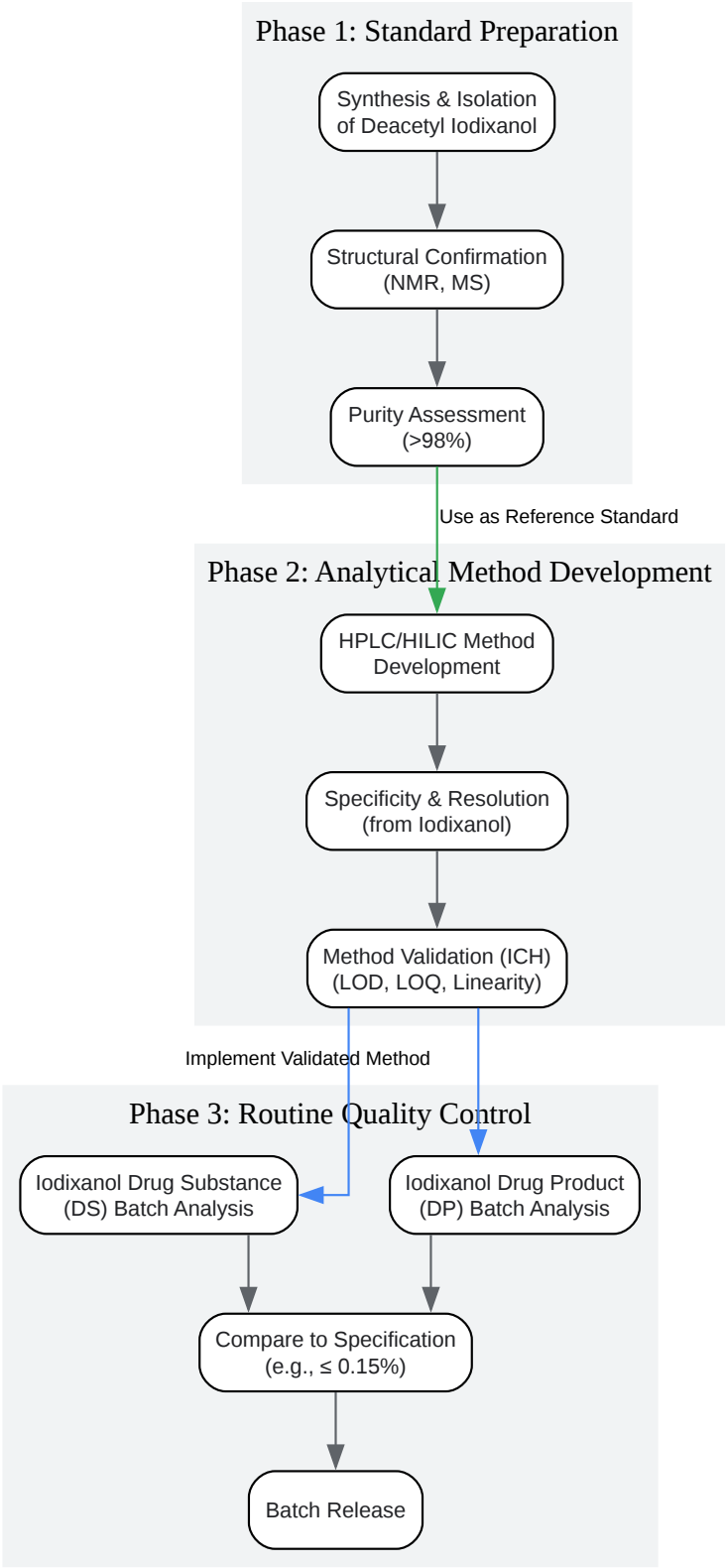

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Workflow for **Deacetyl Iodixanol** as a QC Reference Standard.

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Analytical Methodologies: A Protocol Example

The quantification of **Deacetyl Iodixanol** in the Iodixanol drug substance is typically achieved using high-performance liquid chromatography (HPLC). Given the polar nature of these molecules, Hydrophilic Interaction Liquid Chromatography (HILIC) has emerged as a powerful and effective technique.[12]

Protocol: HILIC Method for Iodixanol and Impurities

This protocol is based on established methodologies for the separation of Iodixanol and its related compounds.[12]

1. Objective: To simultaneously quantify Iodixanol and its related impurity, **Deacetyl Iodixanol** (Impurity C), in a drug substance sample.

2. Materials & Reagents:

- **Deacetyl Iodixanol** Reference Standard
- Iodixanol Reference Standard
- Acetonitrile (HPLC Grade)
- Formic Acid (ACS Grade)
- Ultrapure Water
- Iodixanol Drug Substance (Sample for analysis)

3. Chromatographic System:

- HPLC System: Agilent 1200 series or equivalent, equipped with a UV detector.
- Column: Kinetex™ HILIC, 100 x 4.6 mm, 5 µm particle size.[12]
- Mobile Phase: Acetonitrile and 1.0 mmol/L aqueous formic acid (pH 3.2) in a 92:8 (v/v) ratio.[12]

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- Scientist's Note: The high organic content (92% acetonitrile) is crucial for retention on a HILIC column. The aqueous layer adsorbed to the stationary phase facilitates the partitioning of polar analytes like Iodixanol and its impurities. Formic acid is used to control the pH and improve peak shape by ensuring consistent ionization of any residual silanol groups.

- Flow Rate: 0.8 mL/min.[12]
- Column Temperature: 20°C.[12]
- Detection Wavelength: 243 nm.[12]
  - Scientist's Note: This wavelength is chosen as it provides a good chromophoric response for the tri-iodinated benzene ring structure common to both Iodixanol and **Deacetyl Iodixanol**.
- Injection Volume: 10 µL

4. Standard and Sample Preparation:

- Standard Stock Solution (**Deacetyl Iodixanol**): Accurately weigh and dissolve the **Deacetyl Iodixanol** reference standard in water to obtain a concentration of approximately 0.25 mg/mL.[7]
- Standard Stock Solution (Iodixanol): Accurately weigh and dissolve the Iodixanol reference standard in water to obtain a concentration of approximately 12.5 mg/mL.[7]
- System Suitability Solution (SSS): Prepare a solution containing both Iodixanol and **Deacetyl Iodixanol** in water at working concentrations to verify resolution and system performance.
- Test Solution: Accurately weigh and dissolve approximately 500 mg of the Iodixanol drug substance in water and dilute to 20.0 mL.[11]

5. Chromatographic Procedure:

- Equilibrate the HILIC column with the mobile phase for at least 30 minutes or until a stable baseline is achieved.

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- Inject a blank (water) to ensure no carryover or system contamination.
- Inject the System Suitability Solution. The resolution between the Iodixanol and **Deacetyl Iodixanol** peaks must be greater than 2.0. The tailing factor for the Iodixanol peak should be less than 2.0.
- Inject the standard solutions to establish calibration.
- Inject the test solution in duplicate.
- Calculate the amount of **Deacetyl Iodixanol** in the sample using the peak area response from the chromatograms of the standard and test solutions.

This protocol represents a self-validating system. The system suitability checks performed before sample analysis confirm that the chromatographic system is performing adequately to provide trustworthy and accurate results for that specific analytical run.

Conclusion

Deacetyl Iodixanol is more than a mere impurity; it is a critical process marker and a key tool for ensuring the safety and quality of the Iodixanol contrast agent. A thorough understanding of its properties and the implementation of robust, validated analytical methods for its control are indispensable for drug development professionals. The HILIC methodology presented provides a specific, sensitive, and reliable approach to meet the stringent regulatory requirements for pharmaceutical manufacturing, ultimately safeguarding patient health.

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